

# MCPA-butyl chemical structure and properties

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## Compound of Interest

Compound Name: **MCPA-butyl**  
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An In-depth Technical Guide to **MCPA-butyl**: Chemical Structure, Properties, and Analysis

## Introduction

**MCPA-butyl**, the butyl ester of 4-chloro-2-methylphenoxyacetic acid (MCPA), is a selective, systemic phenoxy herbicide with a long history of use in agriculture for the post-emergence control of broadleaf weeds in various cereal crops, grasslands, and turf.[1][2] As a member of the synthetic auxin family of herbicides, its efficacy is rooted in its ability to mimic natural plant growth hormones, leading to uncontrolled and fatal growth in susceptible dicotyledonous species while leaving monocotyledonous crops largely unharmed.[3][4] This guide provides a comprehensive technical overview of **MCPA-butyl**, intended for researchers, chemists, and professionals in the agrochemical and environmental science fields. We will delve into its chemical structure, physicochemical properties, synthesis, mechanism of action, analytical methodologies, and its environmental and toxicological profile.

## Chemical Identity and Structure

A precise understanding of the molecular identity is foundational to exploring the chemistry and biological activity of **MCPA-butyl**.

**Nomenclature and Identification:** The compound is systematically identified across different chemical conventions.

- Preferred IUPAC Name: butyl (4-chloro-2-methylphenoxy)acetate[1][5]
- CAS Name: butyl 2-(4-chloro-2-methylphenoxy)acetate[1][5]

- CAS Registry Number: 1713-12-8[5][6]
- EC Number: 216-989-9[1]
- Common Synonyms: MCPA butyl ester, MCP butyl ester[6][7]

Molecular Formula and Weight: The elemental composition and mass are key identifiers.

- Molecular Formula: C<sub>13</sub>H<sub>17</sub>ClO<sub>3</sub>[1][7][8]
- Molecular Weight: 256.73 g/mol [6][8]
- Exact Mass: 256.0866 Da[6][7]

Structural Representation: The arrangement of atoms defines the molecule's properties and interactions.

- Canonical SMILES: CCCCC(=O)COC1=C(C=C(C=C1)Cl)C[1]
- InChI Key: PKRRSPSPRIGHQE-UHFFFAOYSA-N[1][9]
- InChI: InChI=1S/C13H17ClO3/c1-3-4-7-16-13(15)9-17-12-6-5-11(14)8-10(12)2/h5-6,8H,3-4,7,9H2,1-2H3[1][9]

The structure consists of a phenoxyacetic acid core, which is characteristic of this herbicide class. The aromatic ring is substituted with a chlorine atom at the 4-position and a methyl group at the 2-position. The carboxylic acid group is esterified with a butyl group. This esterification is a critical structural feature that differentiates **MCPA-butyl** from its parent acid, MCPA, influencing its solubility, volatility, and mode of entry into the plant.

## Physicochemical Properties

The physical and chemical properties of **MCPA-butyl** dictate its environmental behavior, formulation type, and biological uptake. As an ester, its properties differ significantly from the parent acid, MCPA. Ester forms are generally less soluble in water and more soluble in organic solvents, which enhances their ability to penetrate the waxy cuticle of plant leaves.[10]

Property	Value	Source
Physical State	Solid powder	[6]
Molecular Formula	C <sub>13</sub> H <sub>17</sub> ClO <sub>3</sub>	[1][7]
Molecular Weight	256.73 g/mol	[6]
Water Solubility	Low solubility; esters are generally less soluble than the parent acid.[3][10]	[3][10]
Solubility in Organic Solvents	Soluble in DMSO.[6] Generally soluble in most organic solvents.	[6]
LogP (Octanol-Water Partition Coefficient)	4.05 (Predicted)	
Vapor Pressure	Data not readily available for butyl ester. Parent MCPA acid is 0.4 mPa at 20°C.[11]	[11]
CAS Registry Number	1713-12-8	[5][7]

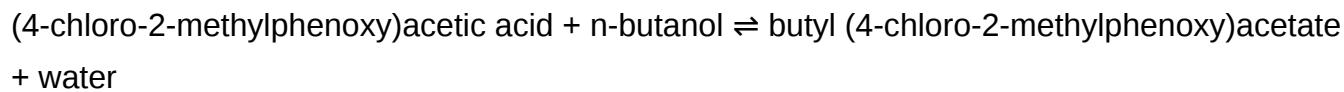
The high predicted LogP value of 4.05 indicates that **MCPA-butyl** is significantly lipophilic.[12] This property is crucial for its herbicidal efficacy, as it facilitates the absorption through the lipid-rich leaf cuticle. However, this also suggests a potential for bioaccumulation in fatty tissues of organisms. The low water solubility makes it suitable for formulation as an emulsifiable concentrate (EC), which forms an emulsion when mixed with water for spraying.[1]

## Synthesis and Manufacturing

**MCPA-butyl** is synthesized from its parent acid, MCPA ((4-chloro-2-methylphenoxy)acetic acid). The general and most common industrial method is the direct esterification of MCPA with n-butanol.

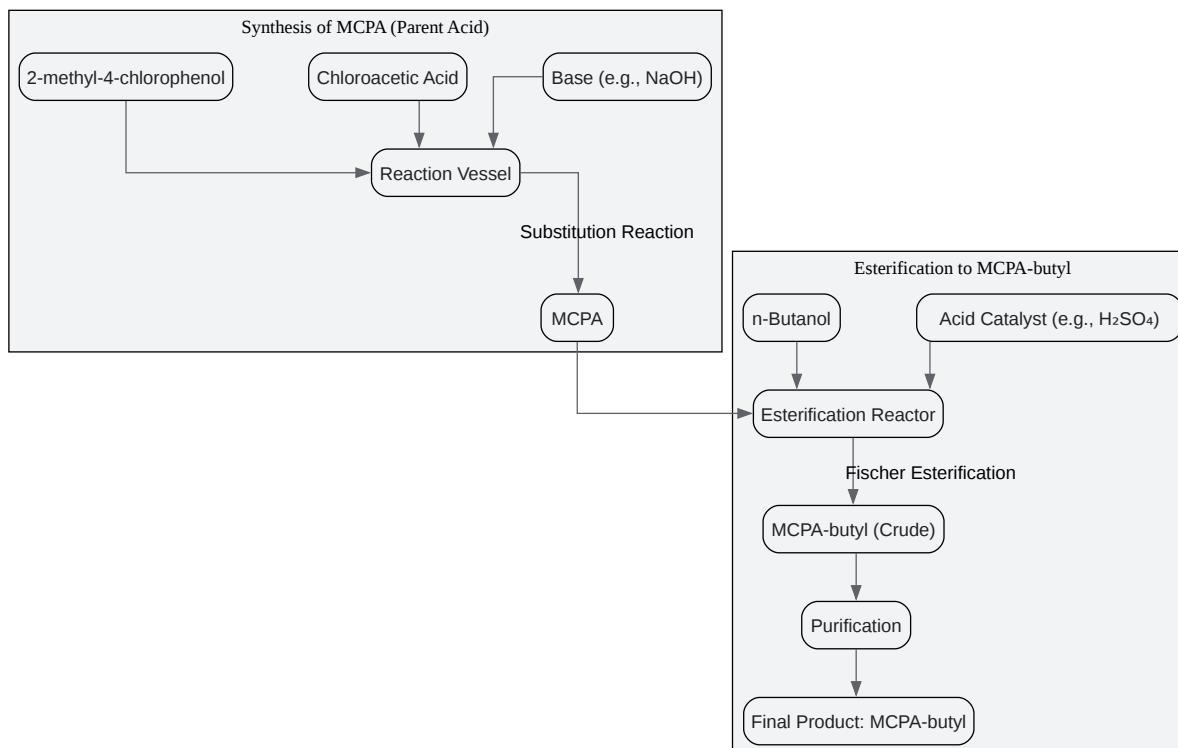
**General Synthesis Pathway:** The synthesis is a classic Fischer esterification reaction. MCPA is reacted with an excess of n-butanol in the presence of a strong acid catalyst, such as sulfuric

acid. The reaction is typically heated to drive the equilibrium towards the product side by removing the water formed during the reaction.



The parent MCPA itself is synthesized by reacting 2-methyl-4-chlorophenol with chloroacetic acid in the presence of a base.<sup>[3]</sup>

Below is a diagram illustrating the logical workflow for the synthesis of **MCPA-butyl**.



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Caption: Workflow for the synthesis of **MCPA-butyl** from starting materials.

### Protocol: Laboratory-Scale Synthesis of **MCPA-butyl**

- Reactant Setup: In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add MCPA (1 equivalent), n-butanol (3-4 equivalents), and a catalytic amount of concentrated sulfuric acid (e.g., 0.05 equivalents). Add a suitable solvent like toluene to aid in the azeotropic removal of water.
- Reaction: Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected or by using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete (no more water is collected), cool the mixture to room temperature.
- Neutralization: Transfer the mixture to a separatory funnel and wash it with a saturated sodium bicarbonate solution to neutralize the acidic catalyst. Wash subsequently with brine.
- Extraction: Dry the organic layer over anhydrous sodium sulfate and filter.
- Purification: Remove the solvent and excess n-butanol under reduced pressure using a rotary evaporator. The resulting crude product can be further purified by vacuum distillation or column chromatography to yield pure **MCPA-butyl**.

## Mechanism of Action

**MCPA-butyl**, like all phenoxy herbicides, functions as a synthetic auxin.<sup>[1][3]</sup> It mimics the natural plant hormone indole-3-acetic acid (IAA), but unlike IAA, it is not readily metabolized by plants. This leads to a persistent and overwhelming hormonal signal.

**Cellular and Physiological Effects:** Upon absorption, **MCPA-butyl** is rapidly hydrolyzed to the active parent acid, MCPA, within the plant tissues. MCPA then translocates to the meristematic tissues (areas of active growth).<sup>[13]</sup> Its primary mode of action involves:

- Disruption of Nucleic Acid and Protein Synthesis: It causes abnormal increases in cell division and elongation.

- Uncontrolled Growth: The hormonal imbalance leads to unsustainable growth, resulting in symptoms like stem twisting (epinasty), leaf cupping, and callus formation.
- Vascular System Blockage: The uncontrolled cell proliferation can crush the phloem and xylem, disrupting the transport of water and nutrients.
- Plant Death: Ultimately, the plant dies from a combination of nutrient starvation, metabolic disruption, and physical damage to its transport systems.

This mode of action is particularly effective against broadleaf (dicot) plants. Grasses (monocots) are generally more tolerant due to differences in their vascular structure, metabolism, and ability to translocate the herbicide.<sup>[4]</sup>



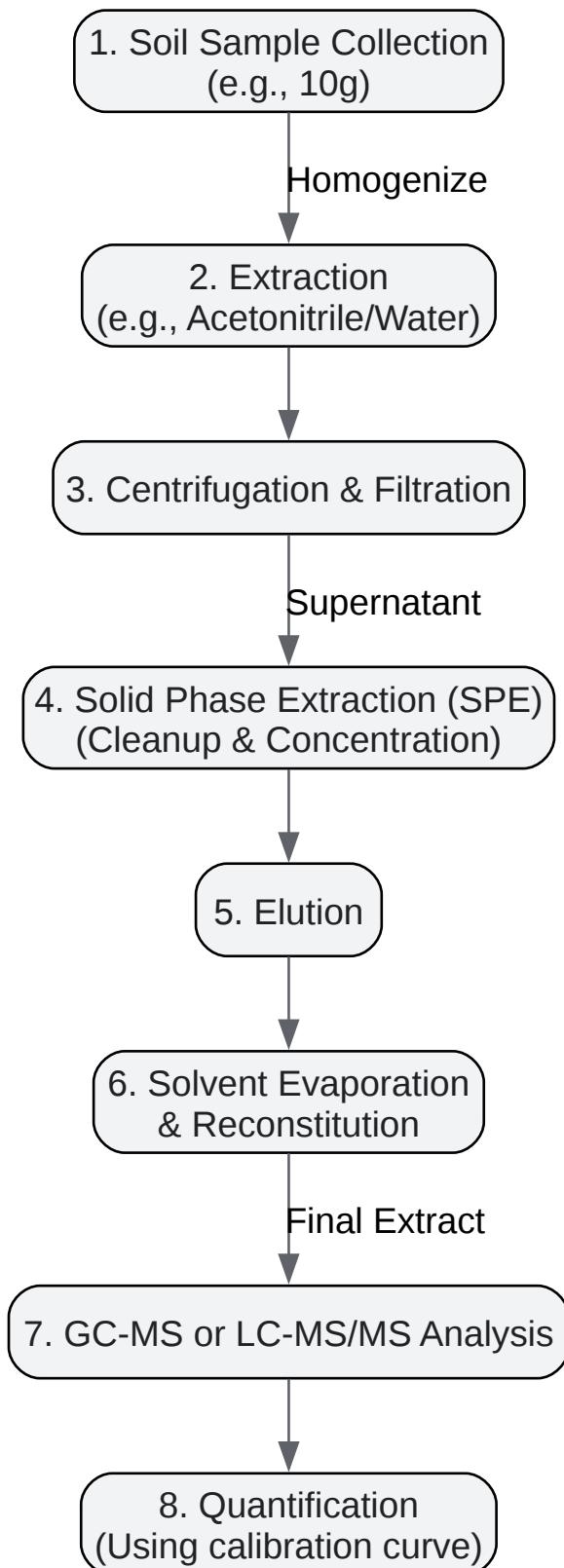
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Caption: Simplified mechanism of action for **MCPA-butyl** in susceptible plants.

## Analytical Methodologies

Accurate quantification of **MCPA-butyl** and its primary metabolite, MCPA, in environmental and biological samples is critical for regulatory monitoring and research. The standard approach involves solvent extraction followed by chromatographic analysis.

Workflow for Analysis of **MCPA-butyl** in Soil:



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Caption: General workflow for the analysis of **MCPA-butyl** from a soil matrix.

## Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- Sample Preparation (Water):
  - Acidify a 1 L water sample to pH < 2 with sulfuric acid to ensure MCPA is in its protonated form.
  - Perform a liquid-liquid extraction using a nonpolar solvent like dichloromethane (DCM).
  - Dry the DCM extract over anhydrous sodium sulfate.
  - Concentrate the extract to a small volume.
- Derivatization (for MCPA analysis):
  - Since the parent acid MCPA is not volatile enough for GC analysis, it must be derivatized. A common method is esterification with diazomethane or  $\text{BF}_3$ /methanol to form MCPA-methyl ester. **MCPA-butyl** can be analyzed directly.
- GC-MS Analysis:
  - Injector: Splitless mode, 250°C.
  - Column: A nonpolar or mid-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25  $\mu\text{m}$ ).
  - Oven Program: Start at 70°C, ramp to 280°C.
  - Mass Spectrometer: Electron Ionization (EI) mode at 70 eV. Monitor characteristic ions for quantification (e.g., for **MCPA-butyl**, monitor ions resulting from fragmentation of the molecule).
- Quantification:
  - Prepare a calibration curve using certified reference standards of **MCPA-butyl**.
  - Use an internal standard for improved accuracy.

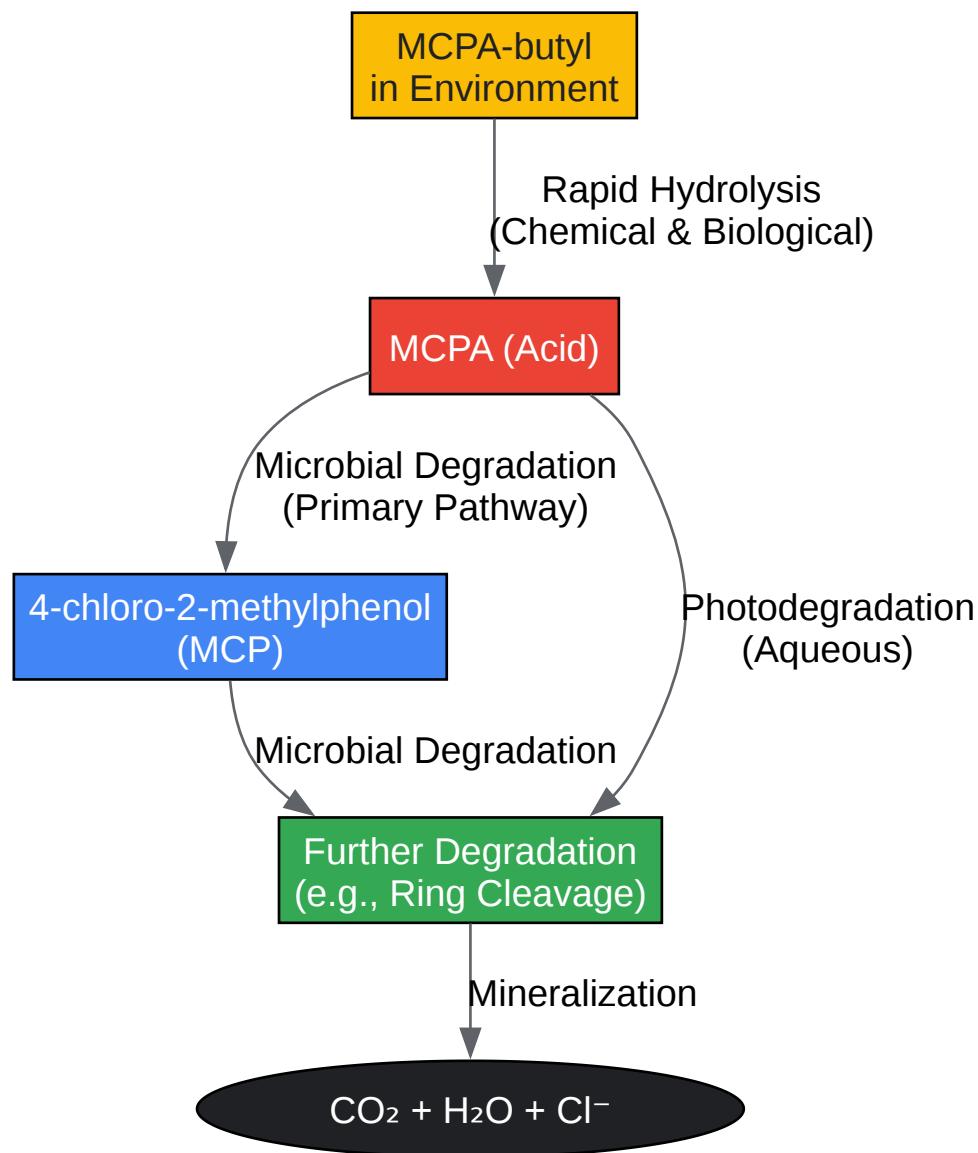
This method allows for sensitive and selective detection of **MCPA-butyl** and its acid metabolite in various environmental matrices.[14]

## Environmental Fate and Ecotoxicology

The environmental impact of a pesticide is determined by its persistence, mobility, and toxicity to non-target organisms.

**Degradation Pathways:** **MCPA-butyl** is not persistent in the environment. Its fate is primarily governed by two processes:

- **Hydrolysis:** The ester linkage is susceptible to chemical and biological hydrolysis in soil and water, rapidly converting **MCPA-butyl** back to its parent acid, MCPA. The environmental fate is therefore largely that of MCPA.
- **Microbial Degradation:** MCPA is readily degraded by soil microorganisms.[3][15] The half-life in soil can range from 7 to 60 days, depending on conditions like temperature, moisture, and microbial activity.[15][16] The primary degradation product of MCPA is 4-chloro-2-methylphenol (MCP).[3]
- **Photodegradation:** MCPA can undergo photodegradation when exposed to sunlight, particularly in water, but this is a less dominant pathway in soil where the compound is shielded from light.[14][15]



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Caption: Environmental degradation pathways of **MCPA-butyl**.

**Mobility:** The parent acid MCPA has a low soil organic carbon-water partition coefficient ( $K_{oc}$ ), indicating it is not strongly adsorbed to soil particles and has the potential to be mobile in soil. [14][17] This creates a potential risk of leaching into groundwater, although its rapid degradation often mitigates this risk.[16]

**Ecotoxicology:** MCPA and its esters exhibit varying levels of toxicity to non-target organisms. Generally, the ester forms are more toxic to aquatic organisms than the salt or acid forms because their lipophilicity allows for easier absorption across gills.[13]

Organism Group	Toxicity of MCPA	Notes
Aquatic Invertebrates	Relatively non-toxic	[13]
Fish	Slightly to moderately toxic	Ester forms are more toxic.[13]
Aquatic Plants/Algae	Highly toxic	As expected for a herbicide. [13]
Birds	Relatively less toxic	[3]
Bees	Low toxicity	Not considered a significant risk.
Mammals	Moderately toxic	[3]

## Toxicological Profile

Human Health: **MCPA-butyl** is rapidly absorbed and hydrolyzed to MCPA in the body. MCPA is then quickly excreted, primarily in the urine, with little accumulation.[14]

- Acute Toxicity: The acute oral LD<sub>50</sub> for the parent MCPA in rats is reported to be around 700 mg/kg body weight, classifying it as moderately toxic.[14] Acute poisoning can cause symptoms such as nausea, vomiting, and muscle weakness.[18]
- Chronic Toxicity: Long-term exposure studies have identified the kidney and liver as potential target organs.[14]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified chlorophenoxy herbicides as a group as "possibly carcinogenic to humans" (Group 2B), based on limited evidence in humans. However, carcinogenicity studies on MCPA in rats and mice have not shown it to be carcinogenic.[14]
- Reproductive and Developmental Toxicity: Studies have not found evidence of reproductive toxicity, and developmental effects were only observed at doses that were also toxic to the mother.[14]

The World Health Organization (WHO) has established a guideline value of 2 µg/L for MCPA in drinking water.[15]

## Conclusion

**MCPA-butyl** remains a relevant herbicide due to its cost-effectiveness and selective control of broadleaf weeds. Its chemical properties, particularly its ester linkage, are key to its formulation and mode of entry into target plants. While effective, its use necessitates a thorough understanding of its environmental fate and toxicological profile. The rapid hydrolysis of **MCPA-butyl** to MCPA means its environmental impact is largely dictated by the behavior of the parent acid, which is characterized by rapid microbial degradation but potential soil mobility. Future research should continue to focus on integrated weed management strategies to minimize reliance on single-mode-of-action herbicides and to further characterize the degradation pathways in diverse environmental conditions.

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